

Application Notes and Protocols for 6-Methylbenzo[d]dioxol-5-amine

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Compound of Interest

Compound Name: 6-Methylbenzo[d][1,3]dioxol-5-amine

Cat. No.: B1281390

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: A specific Safety Data Sheet (SDS) for 6-Methylbenzo[d]dioxol-5-amine is not readily available in public domains. The following guidelines are based on safety data for structurally similar compounds, such as N-methylaniline and other benzodioxole derivatives. It is imperative for researchers to conduct a thorough risk assessment before handling this compound.

Introduction

6-Methylbenzo[d]dioxol-5-amine, a derivative of 3,4-methylenedioxyaniline, is a research chemical with potential applications in medicinal chemistry and drug development. Due to the limited availability of detailed public data on this specific compound, these notes provide a framework for its safe handling, storage, and stability assessment based on established chemical principles and information from analogous compounds.

Physicochemical Properties

Quantitative data for 6-Methylbenzo[d]dioxol-5-amine is limited. The following table summarizes available information.

Property	Value	Source
CAS Number	34060-22-5	[1][2]
Molecular Formula	C ₈ H ₉ NO ₂	[2][3]
Molecular Weight	151.16 g/mol	[3]
Predicted XLogP3	1.6	[3]
Appearance	Not determined	[4]
Solubility	Slightly soluble in water (inferred).[3]	Soluble in DMSO and ethanol (inferred).[3]

Hazard Identification and Personal Protective Equipment (PPE)

Based on analogous compounds, 6-Methylbenzo[d]dioxol-5-amine is anticipated to be harmful if swallowed or inhaled and may cause skin and eye irritation.[5] Strict adherence to safety protocols and the use of appropriate PPE are crucial to minimize exposure.

Recommended Personal Protective Equipment (PPE):

Protection Type	Specification	Rationale
Eye Protection	Chemical safety goggles or a face shield. [5]	Protects against splashes and airborne particles that can cause serious eye irritation. [5] [6]
Hand Protection	Nitrile or neoprene gloves. [5]	Provides a barrier against skin contact, which may cause irritation or toxic effects. [6]
Skin and Body Protection	Laboratory coat, long pants, and closed-toe shoes. [5]	Prevents accidental skin contact with the chemical.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. [5]	Minimizes the inhalation of potentially toxic fumes or dust.

Handling and Storage Protocols

Proper handling and storage are critical for maintaining the chemical's stability and ensuring laboratory safety.

Protocol for Safe Handling:

- Preparation:
 - Ensure a chemical fume hood is operational.
 - Verify that an emergency eyewash station and safety shower are accessible.[\[5\]](#)
 - Gather all necessary PPE as specified in the table above.
- Handling:
 - Conduct all manipulations of the compound within a well-ventilated chemical fume hood.
[\[5\]](#)[\[6\]](#)
 - Avoid the generation of vapor or mist.[\[6\]](#)

- Keep the compound away from heat, sparks, open flames, and hot surfaces.[\[6\]](#)
- Take measures to prevent the buildup of electrostatic charge.[\[6\]](#)
- Avoid contact with skin, eyes, and clothing.[\[6\]](#)
- Do not eat, drink, or smoke in the handling area.[\[5\]](#)[\[6\]](#)
- Wash hands thoroughly after handling.[\[5\]](#)[\[6\]](#)

Protocol for Storage:

- Container:
 - Store in a tightly closed, original container.[\[5\]](#)[\[7\]](#)
- Environment:
 - Store in a cool, dry, and well-ventilated area.[\[5\]](#)[\[6\]](#)[\[7\]](#)
 - Recommended storage temperature is 2-8°C.[\[3\]](#)
- Special Conditions:
 - The compound may be sensitive to air and light.[\[8\]](#) Store under an inert atmosphere (e.g., argon or nitrogen) and in a dark place.[\[3\]](#)[\[8\]](#)
 - Keep away from incompatible materials such as strong oxidizing agents and strong acids.[\[5\]](#)[\[9\]](#)

Spill and Disposal Procedures

Spill Response Protocol:

- Immediate Actions:
 - Evacuate the area and ensure adequate ventilation.[\[5\]](#)
 - Wear appropriate PPE, including respiratory protection.[\[5\]](#)

- Containment and Cleanup:
 - For small spills, absorb with an inert material (e.g., sand, vermiculite) and place in a sealed container for disposal.[\[5\]](#)
 - For large spills, contain the spill and prevent it from entering drains or waterways.[\[5\]](#)
 - Clean the spill area thoroughly with a suitable solvent.[\[5\]](#)

Disposal Guidelines:

The disposal of 6-Methylbenzo[d]dioxol-5-amine may be subject to regulations for controlled substance analogs.[\[10\]](#)

- Consult Regulations: Always consult your institution's Environmental Health and Safety (EHS) department and adhere to federal, state, and local regulations.[\[10\]](#)
- Preferred Method: Incineration in a licensed hazardous waste incinerator is the preferred method to meet the "non-retrievable" standard set by the DEA for similar substances.[\[10\]](#)
- Chemical Destruction: Alternatively, chemical destruction using agents like activated carbon can be employed, ensuring the complete alteration of the chemical structure.[\[10\]](#) Verification of destruction using analytical methods like GC-MS or HPLC is recommended.[\[10\]](#)

Experimental Protocols: Stability Assessment

Due to the lack of publicly available stability data, the following protocol provides a framework for its determination.

Protocol for Preliminary Stability Study:

- Solution Preparation:
 - Prepare a stock solution of 6-Methylbenzo[d]dioxol-5-amine in a suitable solvent (e.g., acetonitrile or methanol) at a known concentration (e.g., 1 mg/mL).[\[3\]](#)
- Stress Conditions:

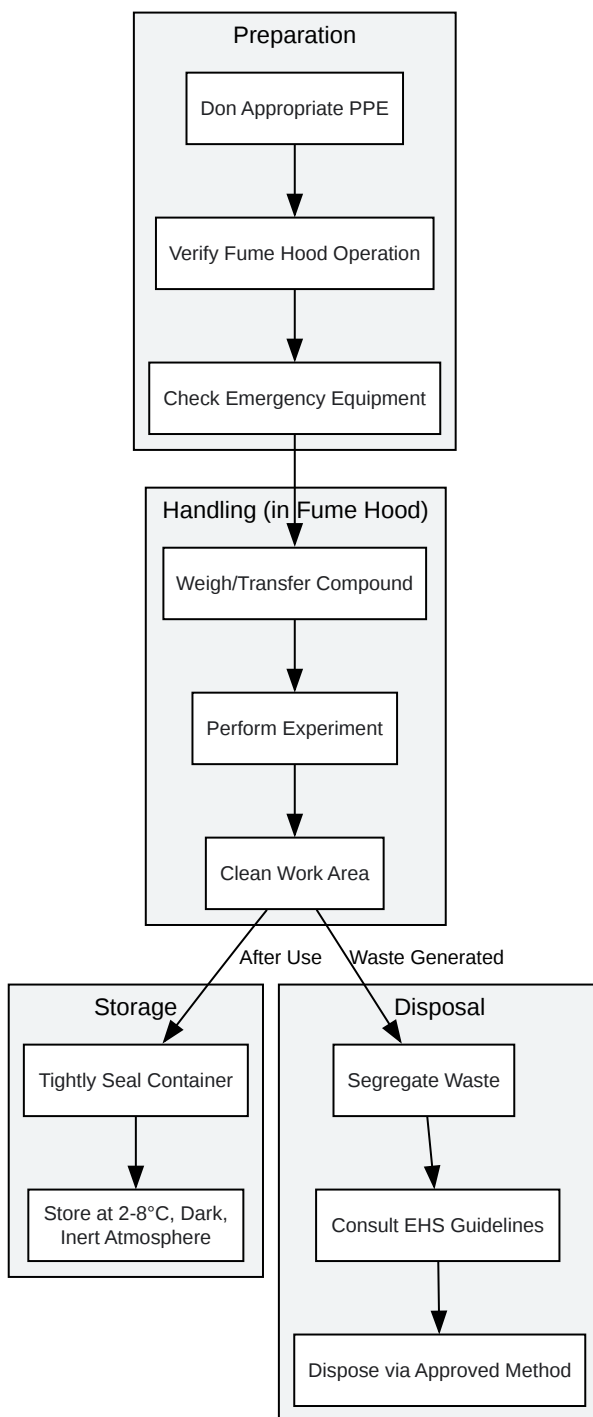
- Acid/Base Hydrolysis: Dilute the stock solution in aqueous solutions of varying pH (e.g., pH 2, pH 7, pH 9).[3]
- Temperature: Store aliquots of each solution at different temperatures (e.g., 4°C, 25°C, 40°C) in the dark.[3]
- Photostability: Expose a set of solutions to a controlled light source while keeping a control set in the dark.
- Sample Analysis:
 - At specified time points (e.g., 0, 2, 4, 8, 24 hours), analyze the samples using a suitable chromatographic method (e.g., HPLC or LC-MS) to determine the concentration of the parent compound and identify any major degradation products.[3]
- Data Presentation:
 - Plot the concentration of 6-Methylbenzo[d]dioxol-5-amine versus time for each condition.
 - Calculate the degradation rate constants and half-life if applicable.

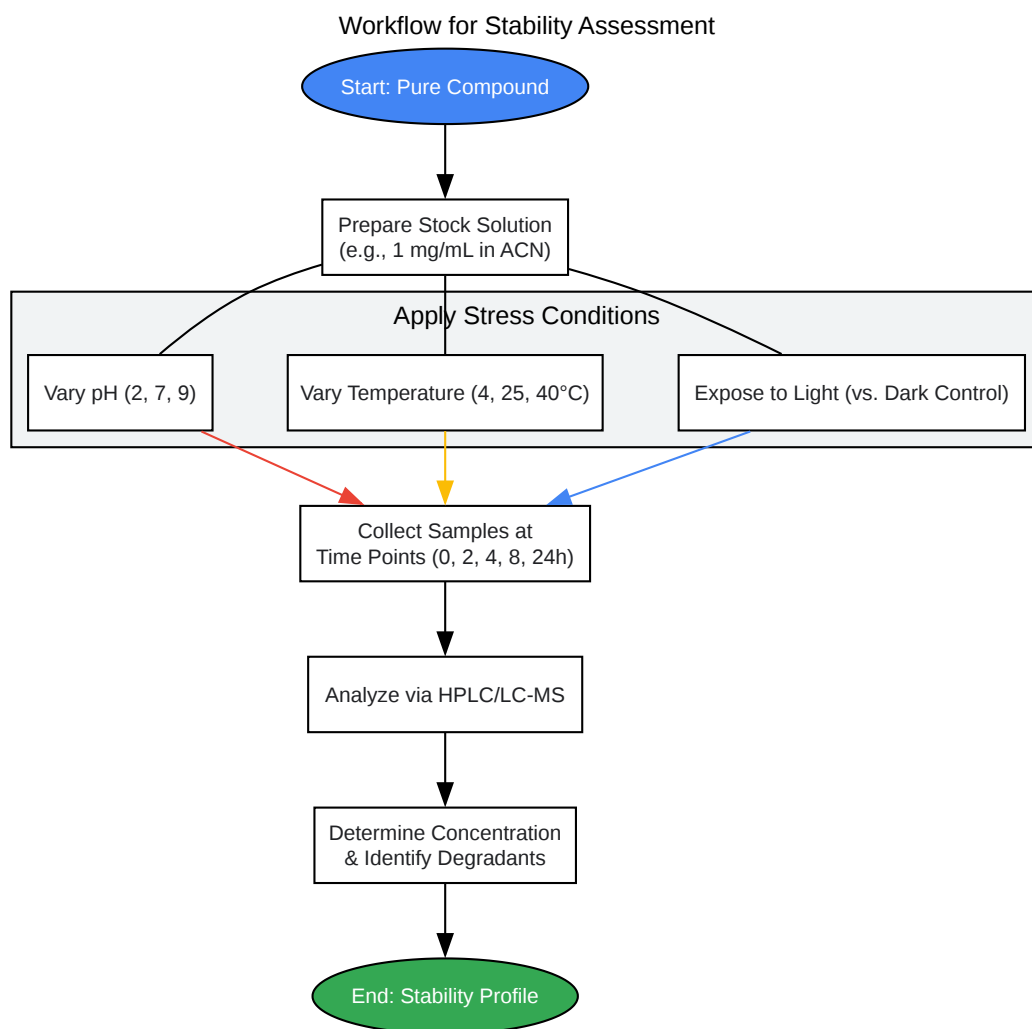
Stability Data Template:

Condition	Temperature (°C)	pH	Light Exposure	Half-life (t _{1/2})	Degradation Products Identified
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Visualizations

Workflow for Handling and Storage of 6-Methylbenzo[d]dioxol-5-amine





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